

# Navigating the Safe Disposal of BI-135585: A Procedural Guide

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## Compound of Interest

Compound Name: BI-135585

Cat. No.: B606072

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For researchers and scientists engaged in drug development, the proper handling and disposal of investigational compounds like **BI-135585** are paramount to ensuring laboratory safety and environmental protection. While specific disposal instructions for **BI-135585** are not readily available, this guide provides a comprehensive set of procedures based on established best practices for chemical waste management in a laboratory setting. Adherence to local and institutional regulations is mandatory.

## Essential Handling and Storage Information

Proper storage and handling are the first steps in a safe disposal plan. The following table summarizes the key logistical and safety information for **BI-135585**.

Parameter	Recommendation	Source
Storage Temperature	Short-term (days to weeks): 0 - 4°C. Long-term (months to years): -20°C.	[1][2]
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical.	[1][2]
Shelf Life	Greater than 2 years if stored properly.	[1]
Solubility	Soluble in DMSO.	[1]
Appearance	Solid powder.	[1]

## Step-by-Step Disposal Protocol for BI-135585

Researchers must handle **BI-135585** as a potentially hazardous chemical and dispose of it accordingly. The following protocol outlines the necessary steps for its safe disposal.

1. Personal Protective Equipment (PPE): Before handling **BI-135585** for disposal, ensure appropriate PPE is worn, including:

- Safety goggles
- Chemical-resistant gloves
- Lab coat

2. Waste Segregation:

- Solid Waste: Collect any solid **BI-135585**, contaminated personal protective equipment (e.g., gloves, weigh boats), and other contaminated materials in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **BI-135585** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams

unless compatibility has been verified.

- Sharps: Any sharps (e.g., needles, contaminated glassware) must be disposed of in a designated sharps container.

3. Container Labeling: All waste containers must be accurately labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: (S)-6-(2-hydroxy-2-methylpropyl)-3-((S)-1-(4-(1-methyl-2-oxo-1,2-dihydropyridin-4-yl)phenyl)ethyl)-6-phenyl-1,3-oxazinan-2-one
- The CAS Number: 1114561-85-1
- An indication of the hazards (e.g., "Harmful if swallowed"[\[3\]](#))
- The accumulation start date

4. Storage of Waste: Store waste containers in a designated, secure area away from general laboratory traffic. Ensure containers are kept closed except when adding waste.

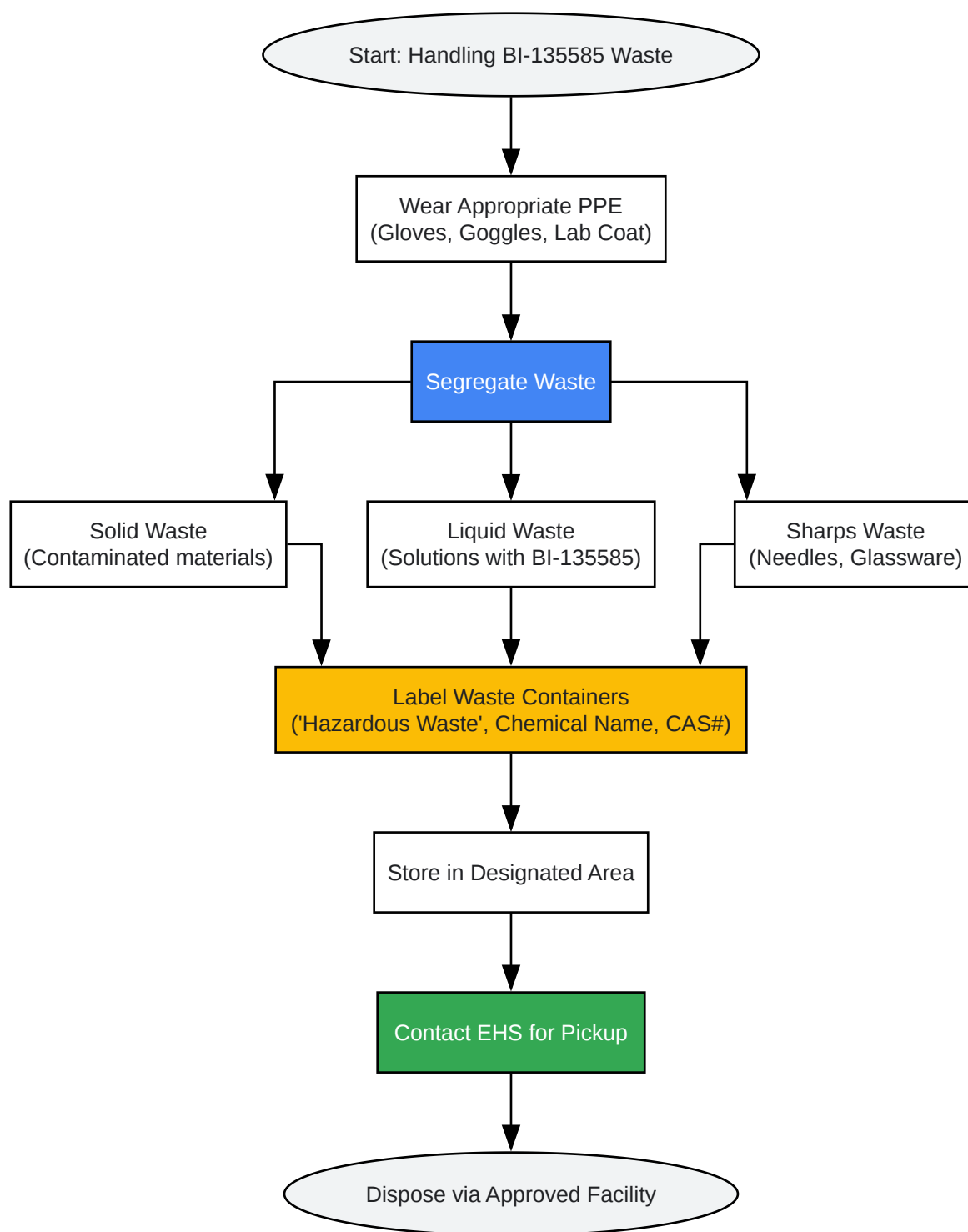
5. Disposal Procedure:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- Follow all institutional and local regulations for hazardous waste disposal.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Do not dispose of **BI-135585** down the drain or in the regular trash.[\[6\]](#)

6. Decontamination: Thoroughly decontaminate all surfaces and equipment that have come into contact with **BI-135585** using an appropriate solvent and cleaning agent. Dispose of all cleaning materials as hazardous waste.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **BI-135585**.



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Caption: Workflow for the safe disposal of **BI-135585**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **BI-135585**, thereby minimizing risks to themselves and the environment.

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